

An In-depth Technical Guide on the Physicochemical Properties of Nitidanin (C₂₁H₂₄O₈)

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Compound of Interest

Compound Name: Nitidanin

Cat. No.: B15292923

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Introduction

Nitidanin, a natural product with the molecular formula C₂₁H₂₄O₈, has been isolated from the stem bark of *Garcinia nitida*. This technical guide provides a comprehensive overview of its physicochemical properties, experimental protocols for its isolation and characterization, and insights into its potential biological significance. The data presented herein is crucial for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties

While comprehensive experimental data for **Nitidanin** remains limited in publicly accessible literature, preliminary characterization has been conducted. The following table summarizes the known physicochemical properties of **Nitidanin**. It is important to note that further studies are required to fully elucidate all of its physical and chemical characteristics.

Property	Value	Source
Molecular Formula	C21H24O8	[1]
SMILES	<chem>OC[C@@H]1OC2=C(OC)C=C(/C=C/CO)C=C2O[C@H]1C3=CC(OC)=C(O)C(OC)=C3</chem>	[1]

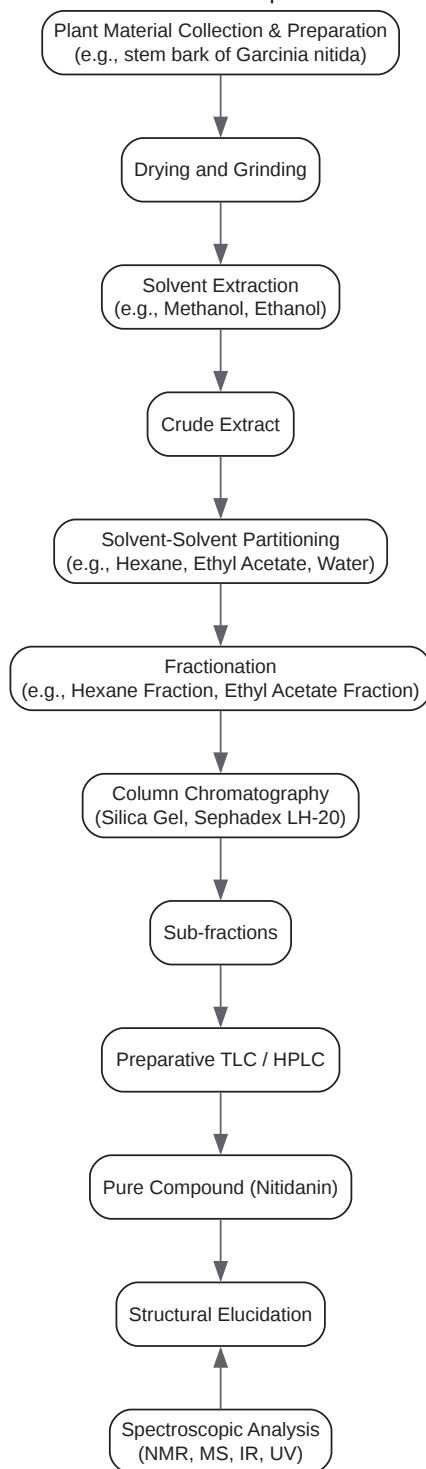
Further research is needed to determine properties such as melting point, boiling point, solubility, and pKa.

Experimental Protocols

The isolation and characterization of compounds from *Garcinia nitida* involve a series of standard phytochemical techniques. The following is a generalized workflow based on methodologies reported for the separation of constituents from this plant genus.

General Extraction and Isolation Workflow

The process begins with the collection and preparation of the plant material, followed by extraction, fractionation, and purification of the individual compounds.

General Workflow for Isolation of Compounds from *Garcinia nitida*[Click to download full resolution via product page](#)

Caption: A generalized workflow for the isolation and characterization of secondary metabolites from *Garcinia nitida*.

Detailed Methodologies

1. **Plant Material Preparation:** The stem bark of *Garcinia nitida* is collected, washed, air-dried, and then ground into a fine powder to increase the surface area for efficient extraction.
2. **Extraction:** The powdered plant material is subjected to extraction with a suitable solvent, such as methanol or ethanol, at room temperature for an extended period. This process is often repeated multiple times to ensure maximum extraction of the secondary metabolites. The solvent is then evaporated under reduced pressure to yield a crude extract.
3. **Fractionation:** The crude extract is typically subjected to solvent-solvent partitioning using a series of immiscible solvents with increasing polarity (e.g., n-hexane, ethyl acetate, and water). This step separates the compounds based on their polarity, simplifying the subsequent purification process.
4. **Purification:** The fractions obtained are further purified using various chromatographic techniques.
 - **Column Chromatography:** This is a primary method for separating the components of the fractions. Common stationary phases include silica gel and Sephadex LH-20.
 - **Preparative Thin-Layer Chromatography (TLC) and High-Performance Liquid Chromatography (HPLC):** These techniques are used for the final purification of the isolated compounds to achieve a high degree of purity.
5. **Structural Elucidation:** The structure of the purified compound (**Nitidanin**) is determined using a combination of spectroscopic methods:
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H -NMR, ^{13}C -NMR, 2D-NMR):** Provides detailed information about the carbon-hydrogen framework of the molecule.
 - **Mass Spectrometry (MS):** Determines the molecular weight and elemental composition of the compound.
 - **Infrared (IR) Spectroscopy:** Identifies the functional groups present in the molecule.
 - **Ultraviolet-Visible (UV-Vis) Spectroscopy:** Provides information about the electronic transitions within the molecule, which can be indicative of the chromophore system.

Potential Signaling Pathways and Biological Activities

While specific studies on the biological activity and signaling pathways of **Nitidanin** are not yet available in the reviewed literature, compounds isolated from the *Garcinia* genus are known to possess a wide range of biological activities, including antioxidant, anti-inflammatory, and cytotoxic effects. Phytochemical investigations of *Garcinia nitida* have led to the isolation of various xanthenes and triterpenoids.[2] These classes of compounds have been reported to modulate several key signaling pathways implicated in various diseases.

Further research is warranted to investigate the specific biological effects of **Nitidanin** and to elucidate the signaling pathways through which it may exert its activity.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties and isolation of **Nitidanin** from *Garcinia nitida*. The provided experimental workflow offers a practical guide for researchers aiming to isolate and study this and other related natural products. The lack of extensive biological data for **Nitidanin** highlights a significant opportunity for future research to explore its pharmacological potential and mechanism of action. Such studies will be instrumental in unlocking the therapeutic promise of this novel natural compound.

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